

4-Nitrobenzanilide: Structural Analysis, Synthesis, and Pharmaceutical Utility

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Nitrobenzanilide

CAS No.: 3460-11-5

Cat. No.: B1664616

[Get Quote](#)

Executive Summary

4-Nitrobenzanilide (

-phenyl-4-nitrobenzamide) is a secondary amide featuring a nitro-substituted benzoyl moiety linked to an aniline ring.^{[1][2][3]} It serves as a critical intermediate in the synthesis of azo dyes, pigments, and pharmaceutical scaffolds. Its electronic structure, characterized by the strong electron-withdrawing nitro group on the acyl ring, imparts unique reactivity profiles compared to its isomer, 4'-nitrobenzanilide (

-(4-nitrophenyl)benzamide). This guide provides a rigorous analysis of its physicochemical properties, a validated Schotten-Baumann synthesis protocol, and its utility in drug development.

Chemical Structure & Nomenclature

Precise nomenclature is vital due to the prevalence of isomers.

- Target Compound: **4-Nitrobenzanilide** (Nitro on the carbonyl/acid side).^{[1][2][4]}

- Systematic Name: Nc1ccc(cc1)C(=O)Nc2ccc(cc2)[N+](=O)[O-] [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- CAS Registry Number: 3460-11-5. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Isomer (Often Confused): 4'-Nitrobenzanilide (Nc1ccc(cc1)C(=O)Nc2ccc(cc2)[N+](=O)[O-] - (4-nitrophenyl)benzamide, CAS 3393-96-2), where the nitro group is on the nitrogen-bearing ring. [\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Electronic Properties

The nitro group at the para position of the benzoyl ring acts as a strong electron-withdrawing group (EWG) via both induction (-I) and resonance (-R).

- Carbonyl Electrophilicity: The EWG effect decreases electron density at the carbonyl carbon, making it more susceptible to nucleophilic attack (e.g., hydrolysis) compared to unsubstituted benzanilide.
- Amide Resonance: The planar amide bond exhibits restricted rotation (partial double bond character).

Physicochemical Profile[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Property	Value	Notes
Molecular Formula		
Molecular Weight	242.23 g/mol	
Melting Point	210–212 °C	Distinct from 4'-isomer (202–204 °C)
Appearance	Yellowish crystalline powder	
Solubility	Soluble in DMSO, DMF, hot Ethanol	Insoluble in water
LogP	~2.4	Moderate lipophilicity
pKa	~14-15 (Amide NH)	Very weak acid

Synthesis Protocol: Schotten-Baumann Acylation

The most robust synthesis method is the Schotten-Baumann reaction, utilizing a biphasic system to neutralize the acid byproduct immediately.

Reagents & Materials[4][6][9][10][11][14][15]

- Substrate: Aniline (1.0 equiv), freshly distilled.
- Acylating Agent: 4-Nitrobenzoyl chloride (1.1 equiv).
- Base: 10% Aqueous Sodium Hydroxide (NaOH) or Pyridine.
- Solvent: Dichloromethane (DCM) or Diethyl Ether.

Step-by-Step Methodology

- Preparation: Dissolve aniline (10 mmol) in 20 mL of 10% NaOH solution in a 100 mL round-bottom flask.
- Addition: Cool the solution to 0–5 °C. Add 4-nitrobenzoyl chloride (11 mmol) dissolved in 10 mL DCM dropwise over 15 minutes with vigorous stirring.

- Scientific Rationale: Low temperature prevents hydrolysis of the acid chloride before it reacts with the amine. Vigorous stirring ensures mass transfer across the aqueous/organic interface.
- Reaction: Allow the mixture to warm to room temperature and stir for 1 hour. The product will precipitate or remain in the organic layer depending on the solvent choice.
- Workup:
 - If precipitate forms: Filter the solid, wash with water (to remove NaCl and excess base), then wash with dilute HCl (to remove unreacted aniline).
 - If dissolved: Separate the organic layer, wash with 1M HCl, then brine, dry over , and evaporate.
- Purification: Recrystallize from hot ethanol to yield pale yellow needles.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Schotten-Baumann synthesis workflow for **4-Nitrobenzanilide**.

Reactivity & Functionalization

The nitro group serves as a "masked" amino group, allowing for further diversification.

Catalytic Reduction to 4-Aminobenzanilide

This is the primary transformation for drug development, converting the scaffold into a nucleophilic building block.

- Reagents:

(gas) or Hydrazine hydrate; Pd/C (10%) or Raney Nickel.

- Solvent: Ethanol or Methanol.
- Mechanism: Heterogeneous catalysis involves adsorption of the nitro group onto the metal surface, sequential transfer of hydride equivalents, and elimination of water.
- Application: The resulting 4-aminobenzanilide is a precursor for polyamides and azo dyes.

Hydrolysis

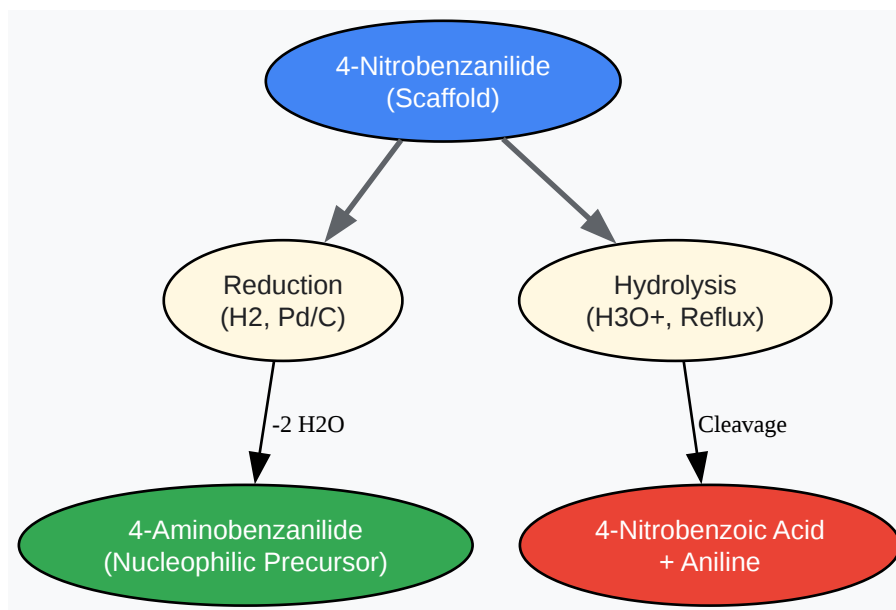
Under strong acidic (

, reflux) or basic (

, reflux) conditions, the amide bond cleaves.

- Kinetics: Hydrolysis is faster than benzanilide due to the electron-withdrawing 4-nitro group destabilizing the amide bond ground state relative to the transition state.

Reaction Pathway Diagram[5]



[Click to download full resolution via product page](#)

Caption: Primary reaction pathways: Nitro reduction and Amide hydrolysis.

Pharmaceutical Applications

In drug discovery, **4-Nitrobenzanilide** acts as a privileged scaffold and a metabolic probe.

- **Metabolic Stability Testing:** Used to study amidase activity. The rate of hydrolysis provides insight into the active site sterics and electronics of hydrolytic enzymes.
- **Pro-drug Design:** The nitro group can be reduced in vivo by nitroreductases to the amine, which can then conjugate with glucuronides or act as a DNA alkylator (if further functionalized).
- **Antibacterial Agents:** Derivatives of nitrobenzanilides have shown activity against Gram-positive bacteria by inhibiting bacterial cell division proteins (FtsZ), though the 4-nitro analogue is often a starting point for SAR (Structure-Activity Relationship) optimization.

Safety & Handling (MSDS Summary)

- **Health Hazards:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- **Handling:** Use in a fume hood. Wear nitrile gloves and safety goggles.
- **Storage:** Store in a cool, dry place. Stable under standard conditions but avoid strong oxidizing agents.

References

- PubChem. "**4-Nitrobenzanilide** Compound Summary." National Center for Biotechnology Information. Accessed February 4, 2026. [\[Link\]](#)^[2]
- NIST Chemistry WebBook. "4'-Nitrobenzanilide (Isomer Comparison)." National Institute of Standards and Technology. Accessed February 4, 2026. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-Nitrobenzanilide | C13H10N2O3 | CID 77003 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. angenesci.com \[angenesci.com\]](#)
- [3. m.chem960.com \[m.chem960.com\]](#)
- [4. 4'-Nitrobenzanilide | C13H10N2O3 | CID 76930 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Benzophenone, 4-nitro-, oxime | 38032-13-2 | Benchchem \[benchchem.com\]](#)
- [6. 4'-Nitrobenzanilide \[webbook.nist.gov\]](#)
- [7. 4'-nitrobenzanilide | CAS#:3393-96-2 | Chemsrce \[chemsrc.com\]](#)
- [8. 3393-96-2 CAS MSDS \(4'-NITROBENZANILIDE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [4-Nitrobenzanilide: Structural Analysis, Synthesis, and Pharmaceutical Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664616/docs#4-nitrobenzanilide-structural-analysis-synthesis-and-pharmaceutical-utility\]](https://www.benchchem.com/product/b1664616/docs#4-nitrobenzanilide-structural-analysis-synthesis-and-pharmaceutical-utility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)